

Chemical and Biological Profile of Lancilactone A

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Compound Focus: Lancilactone A

CAS No.: 218915-15-2

Cat. No.: S532419

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The table below summarizes the core information available for **Lancilactone A**.

Property	Description
Classification	Triterpene lactone [1]
Molecular Formula	$C_{30}H_{40}O_5$ [1]
Molecular Weight	480.64 g/mol [1]
CAS Number	218915-15-2 [1]
Reported Bioactivity	Information for Lancilactone A is not provided in the search results.

Related Research and Key Concepts

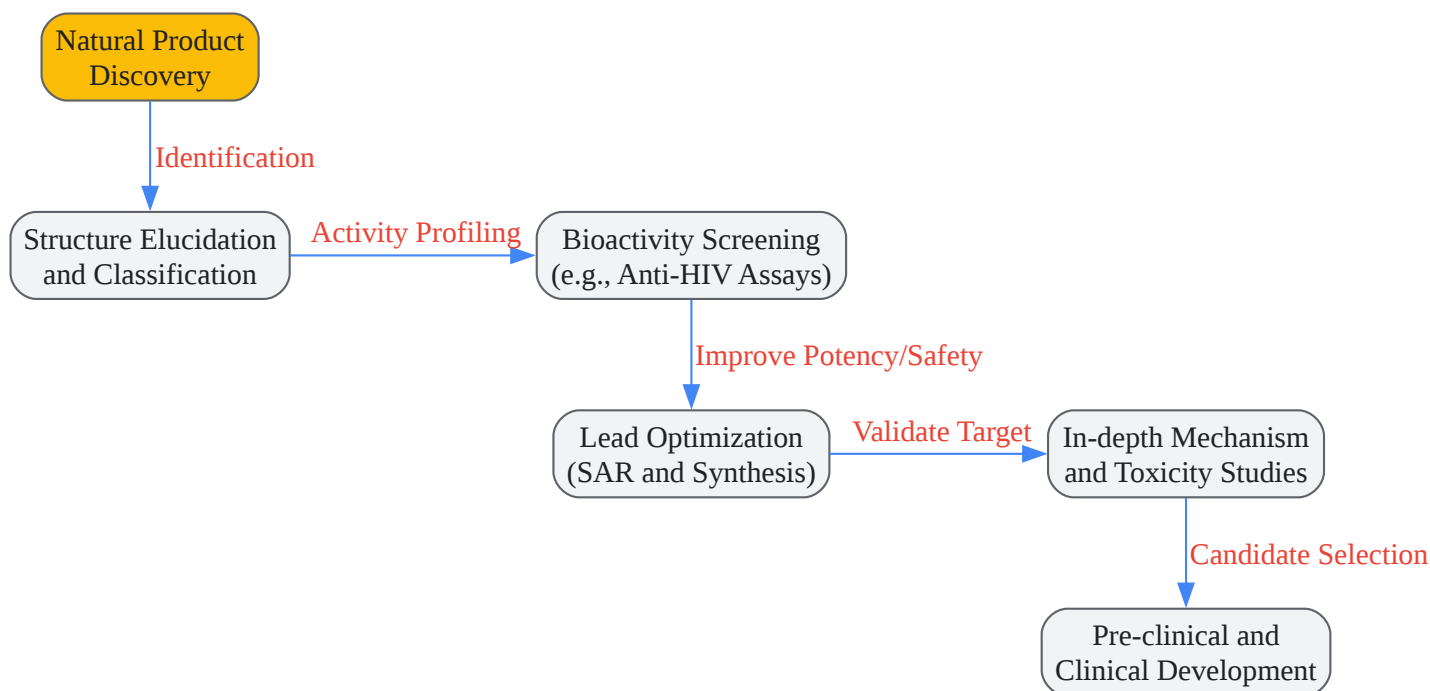
Research on closely related compounds can offer valuable context for understanding **Lancilactone A**'s potential.

- Anti-HIV Activity in Analogues:** A very similar compound, **Lancilactone C**, has demonstrated significant anti-HIV activity. It inhibits HIV replication in H9 lymphocytes and is noted for its **non-cytotoxicity**, making it a promising candidate for future AIDS therapeutic development [2] [3].

- **Structural Revision via Total Synthesis:** A 2023 study achieved the first total synthesis of the proposed structure of Lancilactone C. This work led to a **revision of its true structure**, highlighting the complexity of triterpenoid analysis and the importance of synthetic verification in drug discovery [2] [3].
- **Triterpenoids as Antiviral Agents:** Triterpenoids are a broad class of natural products known for diverse bioactivities. Recent reviews summarize their excellent antiviral activities against viruses like HIV, influenza, and hepatitis, often by blocking viral entry or replication [4].

Research Workflow for Triterpenoid Drug Discovery

The following chart illustrates the key stages and considerations in the research and development process for triterpenoid-based therapeutics, based on current scientific approaches.



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Experimental Approaches in Current Research

For researchers, the following methodologies are central to advancing this field.

- **Total Synthesis and Structure Verification:** Recent work on Lancilactone C employed a novel **domino [4 + 3] cycloaddition** reaction, which involved oxidation, a Diels-Alder reaction, elimination, and electrocyclization. This complex synthesis was crucial for confirming the compound's correct structure [2].
- **Structure-Activity Relationship (SAR) Studies:** SAR is a fundamental process in drug design. It involves **systematically altering the molecular structure** of a lead compound (e.g., by modifying functional groups) and testing how these changes affect its biological activity and properties. This helps identify which parts of the molecule are essential for its function [5] [6] [7].
- **Biosynthetic Engineering for Production:** A major challenge with rare natural compounds is supply. One strategy is **heterologous biosynthesis**, where the genetic pathways for producing the compound are engineered into a host organism like *E. coli*. This allows for sustainable, large-scale production for research and development [8] [9].

Research Summary

Lancilactone A is an established triterpene lactone, though its specific biological activity requires further investigation. The broader Lancilactone family shows significant promise, particularly for non-cytotoxic anti-HIV therapy. Current research is focused on overcoming challenges in structural verification and scalable production through advanced synthetic and biosynthetic methods.

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